

An In-depth Technical Guide to the Physical Properties of Methylenecyclopentane

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Compound of Interest

Compound Name: Methylenecyclopentane

Cat. No.: B075326

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This technical guide provides a comprehensive overview of the key physical properties of **methylenecyclopentane**, specifically its boiling point and density. It is intended for researchers, scientists, and professionals in drug development who require accurate physical data and detailed experimental methodologies.

Core Physical Properties

Methylenecyclopentane is a colorless liquid with the chemical formula C_6H_{10} . Accurate determination of its physical properties, such as boiling point and density, is crucial for its application in chemical synthesis and as a solvent.

The following table summarizes the reported values for the boiling point and density of **methylenecyclopentane** from various chemical data sources.

Physical Property	Value	Conditions	Source(s)
Boiling Point	73-75 °C	Standard Pressure	[1]
75-76 °C	Standard Pressure (lit.)	[2][3]	
Density	0.78 g/cm ³	at 20 °C	[1]
0.781 g/mL	at 25 °C (lit.)	[2][3]	

Note: "lit." refers to literature values.

Experimental Protocols

The following sections detail the standard laboratory procedures for the experimental determination of the boiling point and density of a liquid organic compound like **methylenecyclopentane**.

The Thiele tube method is a common and efficient technique for determining the boiling point of a small quantity of liquid.^[4]

Apparatus and Materials:

- Thiele tube
- Thermometer (with appropriate range)
- Capillary tube (sealed at one end)
- Small test tube (fusion tube)
- Rubber band or wire for attachment
- Heating mantle or Bunsen burner
- High-boiling point mineral oil
- **Methylenecyclopentane** sample

Procedure:

- Sample Preparation: Add a small amount (a few milliliters) of **methylenecyclopentane** into the small test tube.
- Capillary Tube Placement: Place the capillary tube, with its sealed end pointing upwards, into the test tube containing the sample.^{[5][6]}

- **Apparatus Assembly:** Attach the test tube to the thermometer using a rubber band. The bottom of the test tube should be level with the thermometer bulb.
- **Thiele Tube Setup:** Insert the thermometer and the attached test tube into the Thiele tube, which is partially filled with mineral oil. Ensure the sample is positioned near the middle of the oil to allow for uniform heating.[\[4\]](#)
- **Heating:** Gently heat the side arm of the Thiele tube.[\[4\]](#) This design promotes convection currents, ensuring the oil and the sample are heated evenly.
- **Observation:** As the temperature rises, a stream of bubbles will begin to emerge from the open end of the capillary tube. Continue heating until a rapid and continuous stream of bubbles is observed.[\[6\]](#)
- **Boiling Point Determination:** Remove the heat source and allow the apparatus to cool. The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to be drawn back into the capillary tube.[\[4\]](#) Record this temperature.

The density of a liquid is determined by accurately measuring the mass of a known volume.[\[7\]](#)

Apparatus and Materials:

- Pycnometer or a graduated cylinder (e.g., 10 mL or 25 mL)
- Electronic balance (accurate to at least 0.001 g)
- Thermometer
- **Methylenecyclopentane** sample

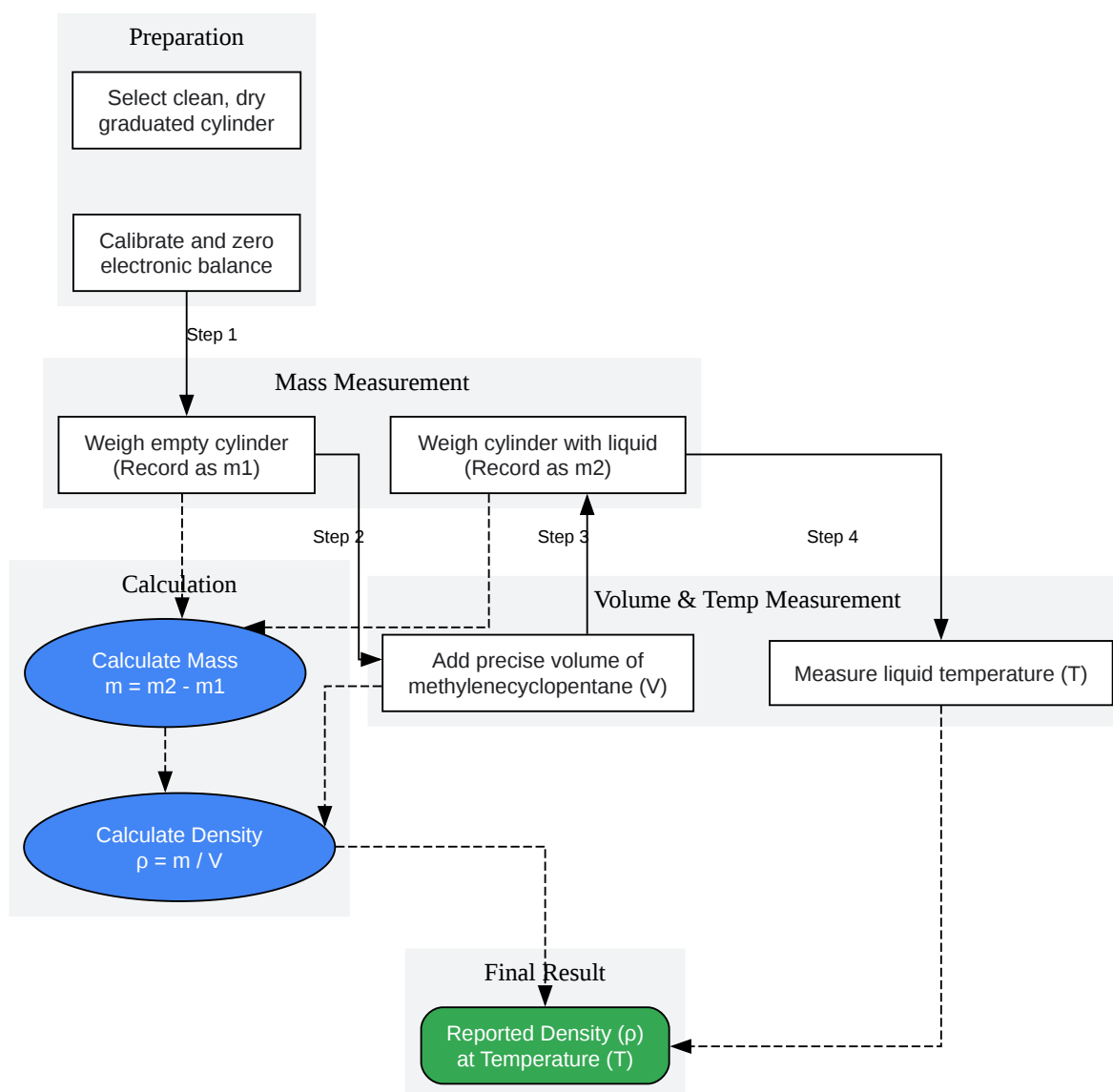
Procedure:

- **Measure Mass of Empty Container:** Carefully weigh a clean, dry graduated cylinder or pycnometer on the electronic balance and record its mass (m_1).[\[7\]](#)
- **Measure Volume of Liquid:** Add a specific volume of **methylenecyclopentane** (e.g., 10 mL) to the graduated cylinder. Read the volume precisely from the bottom of the meniscus.[\[8\]](#)

- Measure Mass of Container and Liquid: Weigh the graduated cylinder containing the **methylenecyclopentane** and record the combined mass (m_2).^[7]
- Record Temperature: Use a thermometer to measure and record the temperature of the **methylenecyclopentane** sample, as density is temperature-dependent.
- Calculate Density: The mass of the liquid (m) is calculated by subtracting the mass of the empty container from the combined mass ($m = m_2 - m_1$). The density (ρ) is then calculated using the formula: $\rho = \text{mass} / \text{volume}$ ^[7]
- Repeatability: For improved accuracy, the procedure should be repeated multiple times, and the average density should be calculated.^[7]

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the experimental determination of liquid density.



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Caption: Workflow for Determining the Density of a Liquid.

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